

5-Fluoropiperidin-3-ol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Fluoropiperidin-3-ol

Cat. No.: B15261364

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Fluoropiperidin-3-ol**, a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug development. This document consolidates available data on its chemical properties, stereoisomers, and its emerging role as a valuable building block in the synthesis of novel therapeutics.

Core Concepts and Properties

5-Fluoropiperidin-3-ol is a piperidine derivative characterized by the substitution of a fluorine atom at the 5-position and a hydroxyl group at the 3-position. The presence of the fluorine atom can significantly influence the molecule's physicochemical properties, such as basicity (pKa), lipophilicity, and metabolic stability, making it an attractive moiety for the design of new drugs with improved pharmacokinetic profiles. The stereochemistry of the fluorine and hydroxyl groups gives rise to several stereoisomers, each with unique CAS numbers and potentially distinct biological activities.

Physicochemical Properties

The following tables summarize the available quantitative data for the different stereoisomers of **5-Fluoropiperidin-3-ol**. It is important to note that comprehensive experimental data for all properties are not publicly available for all isomers.

Table 1: General Properties of **5-Fluoropiperidin-3-ol** Stereoisomers

Property	(3S,5S)-5-Fluoropiperidin-3-ol	(3R,5S)-5-Fluoropiperidin-3-ol	Racemic 5-Fluoropiperidin-3-ol
CAS Number	1969287-84-0	2381454-55-1	1934860-71-5
Molecular Formula	C ₅ H ₁₀ FNO	C ₅ H ₁₀ FNO	C ₅ H ₁₀ FNO
Molecular Weight	119.14 g/mol	119.14 g/mol	119.14 g/mol
InChI Key	Data not available	NEKACQUHAHXIIL-CRCLSJGQSA-N	Data not available

Table 2: Detailed Physicochemical Properties of **5-Fluoropiperidin-3-ol** Stereoisomers

Property	(3S,5S)-5-Fluoropiperidin-3-ol	(3R,5S)-5-Fluoropiperidin-3-ol	Racemic 5-Fluoropiperidin-3-ol
Melting Point	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available
Density	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available
pKa	Data not available	Data not available	Data not available

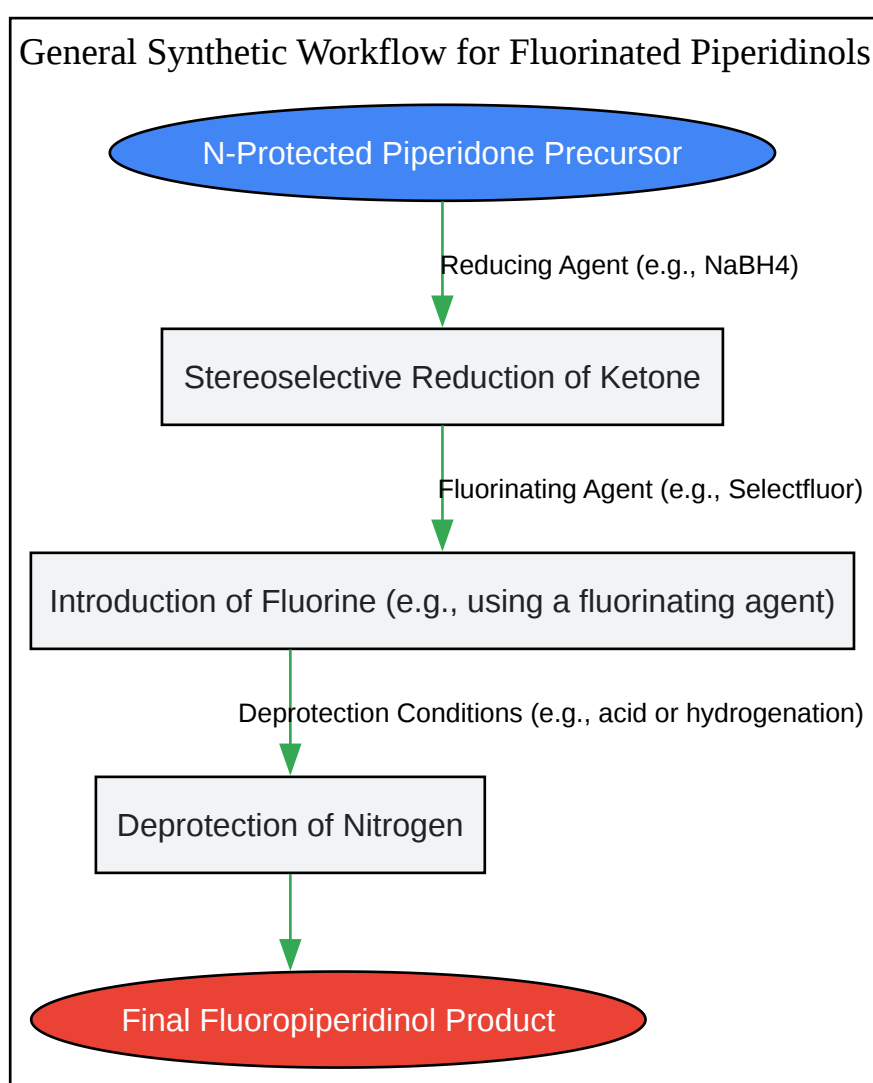
Spectral Data

Detailed spectral data such as ¹H NMR, ¹³C NMR, and mass spectrometry for specific isomers of **5-Fluoropiperidin-3-ol** are not readily available in the public domain. Researchers are advised to acquire these compounds from commercial suppliers who may provide product-specific analytical data.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Fluoropiperidin-3-ol** is not fully described in the available literature, a general methodology for the synthesis of fluorinated piperidines can be inferred. The synthesis often involves the use of a protected piperidone precursor, followed by stereoselective reduction and fluorination steps.

A representative workflow for the synthesis of a fluorinated piperidinol is outlined below. This should be considered a general guideline, and specific reaction conditions would require optimization for the synthesis of **5-Fluoropiperidin-3-ol**.



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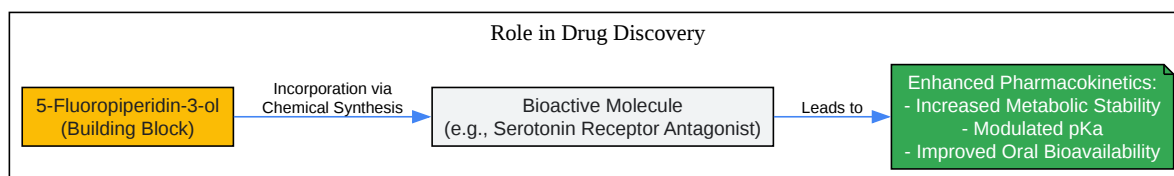
A generalized synthetic workflow for producing fluorinated piperidinols.

Biological Activity and Applications in Drug Discovery

Fluorinated piperidines are recognized as important structural motifs in medicinal chemistry. The introduction of fluorine can modulate key drug-like properties, including metabolic stability and receptor binding affinity.

Role as a Building Block for Serotonin Receptor Antagonists

Derivatives of **5-Fluoropiperidin-3-ol** have been investigated for their potential as antagonists of serotonin receptors, particularly the 5-HT_{2A} receptor. Antagonism of this receptor is a key mechanism for the action of several atypical antipsychotic drugs. The fluoropiperidine moiety can be incorporated into larger molecules to enhance their binding to the target receptor and improve their pharmacokinetic profile.



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Logical relationship of **5-Fluoropiperidin-3-ol** in drug development.

The strategic placement of fluorine on the piperidine ring can lower the pKa of the basic nitrogen atom. This reduction in basicity can lead to decreased interaction with acidic phospholipids in cell membranes and a lower likelihood of sequestration in lysosomes, which in turn can contribute to improved oral bioavailability.

Safety Information

Detailed toxicology and safety data for **5-Fluoropiperidin-3-ol** are not widely available. As with any research chemical, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood. A comprehensive Safety Data Sheet (SDS) should be obtained from the supplier before handling.

Conclusion

5-Fluoropiperidin-3-ol represents a valuable and versatile building block for the development of novel therapeutics. While a complete dataset of its physicochemical properties is yet to be established in publicly accessible literature, its utility in modifying the pharmacokinetic profiles of drug candidates, particularly in the area of serotonin receptor modulation, is evident. Further research into the specific properties and biological activities of its various stereoisomers is warranted and holds promise for the discovery of new and improved medicines.

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